

Technical Support Center: Potassium Sodium Tartrate in Analytical Reagents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium sodium tartrate
tetrahydrate

Cat. No.: B7908141

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions regarding the purity of potassium sodium tartrate for its use in analytical reagents. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the typical purity specifications for analytical grade potassium sodium tartrate?

A1: Analytical grade potassium sodium tartrate, also known as Rochelle salt, must adhere to stringent purity standards set by organizations like the American Chemical Society (ACS) and the United States Pharmacopeia (USP).^{[1][2][3][4][5][6][7]} Key specifications typically include a high assay value (usually between 99.0% and 102.0% on an anhydrous basis) and strict limits on various impurities.^{[1][8][9][10]}

Q2: What are the common impurities found in potassium sodium tartrate and why are they a concern?

A2: Common impurities can include heavy metals (like lead), ammonia, chloride, phosphate, and sulfate.^{[2][3][9]} These impurities can interfere with analytical tests. For instance, heavy metals can act as catalysts or inhibitors in enzymatic reactions, while excess ammonia can affect pH-sensitive assays.

Q3: How does the purity of potassium sodium tartrate affect the performance of Fehling's solution?

A3: The purity of potassium sodium tartrate is crucial for the stability and reactivity of Fehling's solution, which is used to differentiate between reducing and non-reducing sugars.^{[11][12][13]} The tartrate acts as a chelating agent for copper(II) ions, keeping them in solution under alkaline conditions.^{[14][15]} If the tartrate is impure, the copper complex may not form correctly, leading to the precipitation of copper(II) hydroxide and a loss of reagent activity.^{[11][14][15]}

Q4: What is the role of potassium sodium tartrate in the Biuret test for proteins?

A4: In the Biuret test, potassium sodium tartrate is used to stabilize the copper(II) ions in an alkaline solution, preventing their precipitation as copper hydroxide.^{[16][17][18]} This allows the copper ions to react with the peptide bonds in proteins, forming a characteristic purple-colored complex for quantification.^{[16][17]} Impurities in the tartrate can interfere with this reaction, leading to inaccurate protein measurements.

Q5: How should analytical grade potassium sodium tartrate be stored?

A5: Potassium sodium tartrate should be stored in tightly sealed containers in a cool, dry place.^[1] It is a tetrahydrate salt and can be susceptible to changes in humidity, which may affect its water content and overall purity.

Troubleshooting Guides

Issue 1: Inconsistent or incorrect results with Fehling's Test

| Symptom | Possible Cause | Troubleshooting Step |
|---|---|--|
| Fehling's solution is cloudy or forms a precipitate before adding the sample. | 1. Impure potassium sodium tartrate. 2. The two solutions (Fehling's A and B) were mixed prematurely and have decomposed. [11] [14] | 1. Verify the purity of the potassium sodium tartrate used to prepare Fehling's B solution. 2. Always prepare the final Fehling's solution fresh by mixing equal volumes of Fehling's A and Fehling's B just before use. [12] [14] |
| Negative or weak positive result with a known reducing sugar. | 1. Degraded Fehling's solution due to impure tartrate. 2. Incorrect pH of the final solution. | 1. Prepare fresh Fehling's solution using high-purity reagents. 2. Ensure the sodium hydroxide in Fehling's B provides a sufficiently alkaline environment for the reaction. |
| False positive result. | Contamination of the potassium sodium tartrate or other reagents with reducing substances. | Test each reagent individually for reactivity with Fehling's solution. |

Issue 2: Inaccurate protein quantification with the Biuret Test

| Symptom | Possible Cause | Troubleshooting Step |
|---|---|--|
| The Biuret reagent is turbid or forms a precipitate. | Impurities in the potassium sodium tartrate are interfering with the chelation of copper ions. [19] | Prepare a fresh Biuret reagent using analytical grade potassium sodium tartrate and other high-purity components. |
| Low color development, leading to underestimation of protein concentration. | 1. Insufficiently alkaline conditions. 2. Interference from substances in the sample or impurities in the tartrate. | 1. Check the concentration of sodium hydroxide in the reagent. 2. Run a blank with all reagent components to check for background color. Consider sample dialysis if interfering substances are suspected. |
| High background absorbance. | Contamination of the potassium sodium tartrate with substances that absorb at the measurement wavelength (540 nm). | Measure the absorbance of the Biuret reagent alone. If high, replace the potassium sodium tartrate. |

Data Presentation

Table 1: Purity Specifications for Analytical Grade Potassium Sodium Tartrate

| Parameter | ACS Grade Specification[2] [3][9] | USP Grade Specification[1] [4][8] |
|------------------------------|--------------------------------------|--------------------------------------|
| Assay (anhydrous basis) | 99.0 - 102.0% | 99.0 - 102.0% |
| pH of 5% solution | 7.0 - 8.5 | - |
| Insoluble Matter | ≤ 0.005% | - |
| Chloride (Cl) | ≤ 0.001% | - |
| Phosphate (PO ₄) | ≤ 0.002% | - |
| Sulfate (SO ₄) | ≤ 0.005% | - |
| Ammonium (NH ₄) | ≤ 0.002% | No noticeable odor of ammonia |
| Heavy Metals (as Pb) | ≤ 5 ppm | ≤ 0.001% |
| Iron (Fe) | ≤ 0.001% | - |
| Calcium (Ca) | ≤ 0.005% | - |
| Water Content | - | 21.0 - 27.0% |

Experimental Protocols

Protocol 1: Assay of Potassium Sodium Tartrate (based on USP)

This method determines the purity of potassium sodium tartrate by igniting the salt and then titrating the resulting alkaline residue.[1]

Materials:

- Potassium Sodium Tartrate sample
- Porcelain crucible
- Muffle furnace or Bunsen burner

- Glass beaker
- Glass rod
- 0.5 N Sulfuric acid VS (Volumetric Solution)
- 0.5 N Sodium hydroxide VS
- Methyl red-methylene blue TS (Test Solution)
- Hot plate
- Filter paper

Procedure:

- Accurately weigh about 2 g of Potassium Sodium Tartrate in a tared porcelain crucible.
- Gently ignite the sample until it is thoroughly carbonized.
- Cool the crucible and place it in a glass beaker.
- Break up the carbonized mass with a glass rod.
- Add 50 mL of water and 50.0 mL of 0.5 N sulfuric acid VS.
- Cover the beaker and boil the solution for 30 minutes.
- Filter the solution and wash the filter paper with hot water until the last washing is neutral to litmus paper.
- Cool the combined filtrate and washings.
- Add methyl red-methylene blue TS as an indicator.
- Titrate the excess acid with 0.5 N sodium hydroxide VS.
- Perform a blank determination.

Calculation: Each mL of 0.5 N sulfuric acid is equivalent to 52.54 mg of $C_4H_4KNaO_6$.^[1]

Protocol 2: Limit Test for Heavy Metals (based on USP Method II)

This test is to ensure that the level of heavy metal impurities is below the specified limit.^[1]

Materials:

- Potassium Sodium Tartrate sample
- Standard lead solution (10 µg/mL Pb)
- Acetic acid
- Ammonia TS
- Hydrochloric acid
- Hydrogen sulfide TS
- Nessler tubes

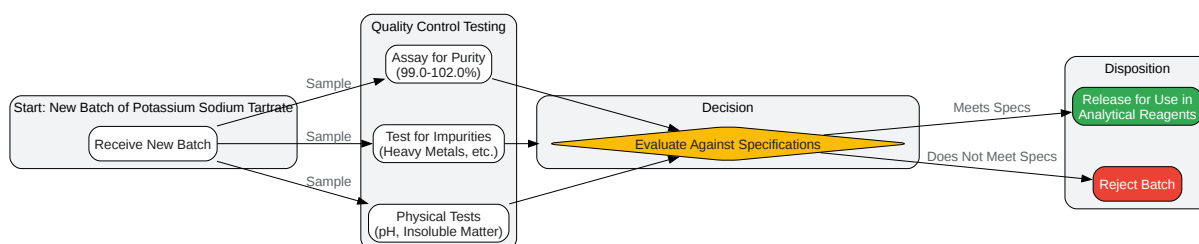
Procedure:

- Test Preparation: Dissolve 2 g of the potassium sodium tartrate in 25 mL of water.
- Standard Preparation: Pipette 2.0 mL of the standard lead solution into a Nessler tube and dilute with water to 25 mL.
- Monitor Preparation: Prepare a monitor solution as directed for the standard preparation, but add 2 g of the substance under test.
- Adjust the pH of all three solutions to between 3.0 and 4.0 with acetic acid or ammonia TS.
- Dilute with water to 40 mL and mix.

- To each tube, add 10 mL of freshly prepared hydrogen sulfide TS, mix, and allow to stand for 5 minutes.
- Observe the color of the solutions by looking down through the tubes against a white background.

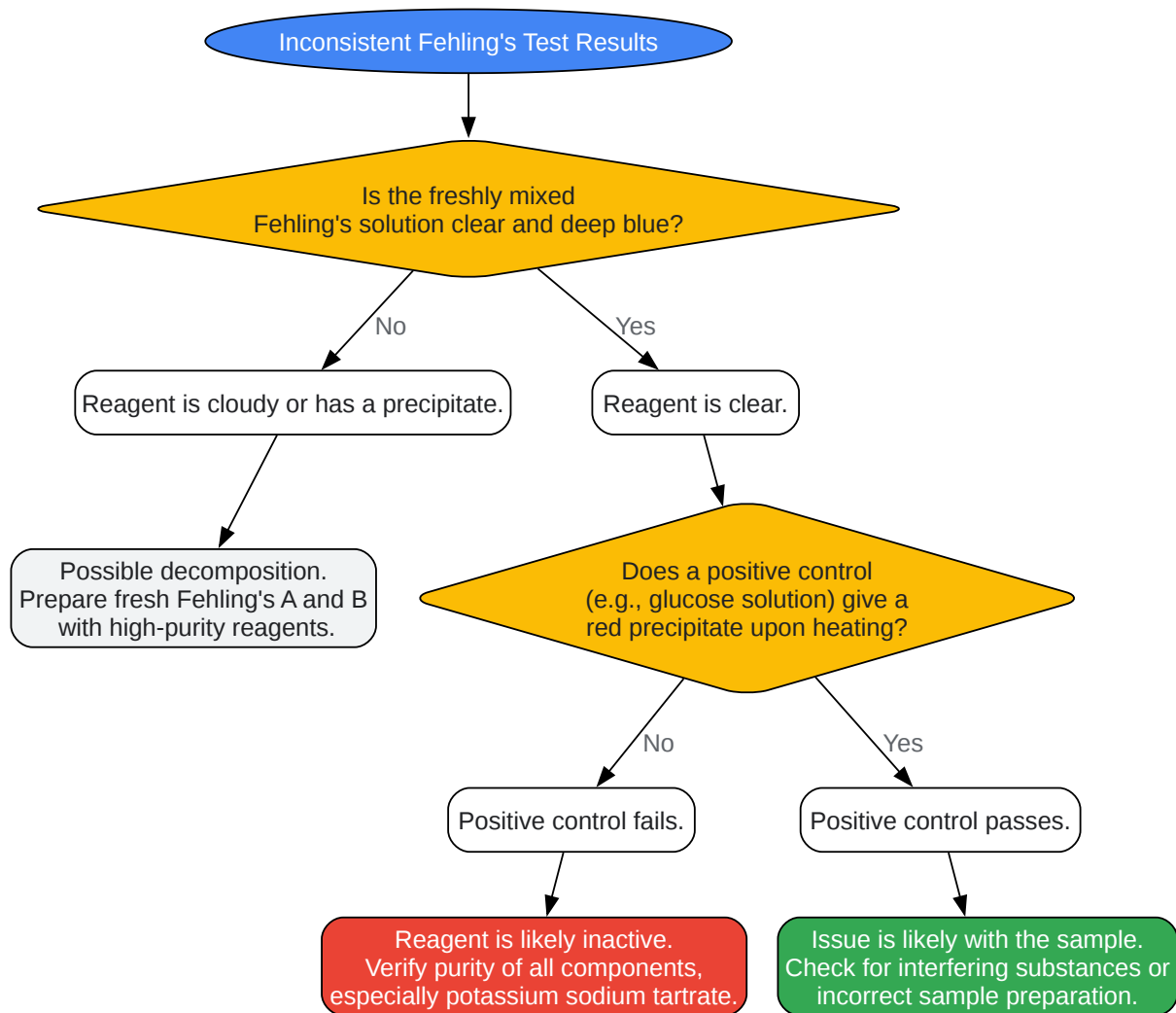
Interpretation: The color of the Test Preparation is not darker than that of the Standard Preparation, and the color of the Monitor Preparation is equal to or darker than that of the Standard Preparation.[1]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for qualifying a new batch of potassium sodium tartrate.



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for Fehling's Test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmacopeia.cn [pharmacopeia.cn]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Potassium Sodium Tartrate EP BP USP IP FCC Food Grade Manufacturers [anmol.org]
- 5. Potassium Sodium Tartrate, ACS [rmreagents.com]
- 6. labdepotinc.com [labdepotinc.com]
- 7. cheminovas.com [cheminovas.com]
- 8. Potassium Sodium Tartrate [drugfuture.com]
- 9. 酒石酸钾钠四水合物, ACS试剂, 99% $\text{KOCOCH(OH)CH(OH)COONa}$ [sigmaaldrich.com]
- 10. CAS-6381-59-5, Potassium Sodium (+) Tartrate Manufacturers, Suppliers & Exporters in India | 029656 [cdhfinechemical.com]
- 11. Fehling's solution - Wikipedia [en.wikipedia.org]
- 12. Fehling's Test Procedure [unacademy.com]
- 13. mlsu.ac.in [mlsu.ac.in]
- 14. Fehling's solution: Preparation, Tests and Application [allen.in]
- 15. Formation of Fehling's Solution [unacademy.com]
- 16. benchchem.com [benchchem.com]
- 17. Biuret test - Wikipedia [en.wikipedia.org]
- 18. Biuret Test: Principle, Procedure, and Results Explained [vedantu.com]
- 19. Prevention of interference by dextran with biuret-type assay of serum proteins - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Support Center: Potassium Sodium Tartrate in Analytical Reagents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7908141#purity-considerations-for-potassium-sodium-tartrate-in-analytical-reagents\]](https://www.benchchem.com/product/b7908141#purity-considerations-for-potassium-sodium-tartrate-in-analytical-reagents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com